

Unraveling the Enigma of AHR-1911: A Preliminary Technical Dossier

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Compound of Interest

Compound Name: AHR-1911

Cat. No.: B1672626

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This document serves as a preliminary technical guide on the chemical compound designated as **AHR-1911**. Initial investigations have revealed that **AHR-1911** is the synonym for 10-Undecen-1-yl-thiopseudourea iodide. This dossier collates the currently available information regarding its chemical identity, biological activities, and areas requiring further investigation. It is intended to provide a foundational understanding for researchers and professionals in drug development and to guide future research efforts.

Chemical Identity and Structure

At present, a definitive, experimentally validated chemical structure of 10-Undecen-1-yl-thiopseudourea iodide is not available in the public domain. Based on its chemical name, a putative structure can be proposed. The name suggests a thiopseudourea core with a 10-undecenyl group attached to one of the nitrogen or sulfur atoms, and an iodide counter-ion.

The thiopseudourea moiety is a derivative of urea where the oxygen atom is replaced by a sulfur atom, and it can exist in tautomeric forms. The "pseudo" designation suggests an isothiurea structure, where the alkyl group is attached to the sulfur atom. Therefore, the most likely structure is S-(10-undecen-1-yl)isothiurea iodide.

Table 1: Chemical Identifiers for **AHR-1911**

Identifier	Value
Common Name	AHR-1911
Systematic Name	10-Undecen-1-yl-thiopseudourea iodide
Putative Formula	C ₁₂ H ₂₅ IN ₂ S
Putative Mol. Wt.	356.31 g/mol
CAS Number	Not Found

A critical next step in the investigation of **AHR-1911** is the definitive confirmation of its chemical structure through analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and X-ray crystallography.

Known Biological Activities

The available scientific literature on **AHR-1911** is sparse. A singular study from 1969, titled "Anti-inflammatory effect of **AHR-1911**," provides the only direct evidence of its biological activity.^[1]

Anti-inflammatory Properties

The 1969 study by J. Di Prisco investigated the topical anti-inflammatory effects of **AHR-1911** in the context of skin diseases. The study compared the efficacy of **AHR-1911** to that of fluocinolone acetonide, a known corticosteroid.^[1] Unfortunately, the full text of this article is not readily accessible, limiting the availability of quantitative data and detailed experimental protocols.

The MeSH terms associated with the publication—"Administration, Topical," "Anti-Inflammatory Agents / therapeutic use," and "Skin Diseases / drug therapy"—strongly suggest that **AHR-1911** was formulated for and effective in a dermatological context.

Potential Anti-tumor Properties

While "anti-tumor agent" is mentioned in some online chemical supplier databases in relation to **AHR-1911**, no primary research articles have been identified to substantiate this claim. The broader class of thiourea derivatives has been investigated for anticancer properties, with

some compounds showing promise. However, any potential anti-tumor activity of **AHR-1911** remains to be experimentally validated.

Mechanism of Action: An Unanswered Question

The mechanism of action for **AHR-1911** is currently unknown. The initial hypothesis that the "AHR" in its name refers to the Aryl Hydrocarbon Receptor (AHR) has not been supported by any evidence found in the scientific literature. The AHR is a ligand-activated transcription factor involved in regulating responses to environmental toxins and also plays a role in the immune system. While a fascinating lead, the absence of any studies linking 10-Undecen-1-yl-thiopseudourea iodide to AHR signaling suggests this may be a coincidental naming convention.

Given its classification as a thiourea derivative, potential mechanisms of its anti-inflammatory action could involve:

- Inhibition of inflammatory enzymes.
- Modulation of cytokine signaling pathways.
- Scavenging of reactive oxygen species.

These possibilities, however, are speculative and require experimental verification.

Experimental Protocols: A Call for Future Research

A core requirement for a comprehensive technical guide is the inclusion of detailed experimental protocols. Due to the limited available data, this section cannot be completed at this time. Future research on **AHR-1911** should aim to establish and publish protocols for:

- Synthesis and Purification: A detailed, reproducible method for the synthesis of 10-Undecen-1-yl-thiopseudourea iodide.
- In Vitro Assays:
 - Cell-based assays to quantify its anti-inflammatory effects (e.g., measurement of inflammatory cytokine release from immune cells).

- Enzyme inhibition assays for key inflammatory targets.
- Cytotoxicity and proliferation assays in various cancer cell lines to investigate potential anti-tumor activity.
- In Vivo Models:
 - Animal models of skin inflammation to validate its topical anti-inflammatory efficacy.
 - Xenograft or syngeneic tumor models to assess any anti-cancer properties.

Data Presentation: A Framework for Future Findings

To facilitate the clear presentation of future experimental data, the following table structures are proposed:

Table 2: In Vitro Anti-inflammatory Activity of **AHR-1911**

Cell Line	Stimulant	Measured Cytokine	IC50 (μM)	Reference
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Table 3: In Vivo Anti-inflammatory Efficacy of **AHR-1911**

Animal Model	Formulation	Dose	Endpoint Measured	% Inhibition	Reference
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Table 4: In Vitro Anti-tumor Activity of **AHR-1911**

Cancer Cell Line	Assay Type	IC50 (μM)	Reference
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Visualization of Pathways and Workflows

As the signaling pathways and experimental workflows for **AHR-1911** are currently undefined, no diagrams can be generated at this time. Once the mechanism of action is elucidated, Graphviz diagrams will be created to visualize the relevant signaling cascades. Similarly, once

experimental protocols are established, graphical representations of the workflows will be provided.

Conclusion and Future Directions

AHR-1911, or 10-Undecen-1-yl-thiopseudourea iodide, represents a chemical entity with documented, albeit historical, anti-inflammatory properties. The current body of knowledge is insufficient to provide a comprehensive technical understanding of this compound. The path forward for **AHR-1911** research is clear and requires a systematic approach:

- **Structural Elucidation:** Unambiguously determine the chemical structure of the compound.
- **Chemical Synthesis:** Develop and report a robust synthetic route.
- **Revisiting Past Research:** Obtain and analyze the full 1969 study by J. Di Prisco to extract valuable historical data.
- **Mechanistic Studies:** Investigate the molecular mechanism underlying its anti-inflammatory effects.
- **Exploration of Anti-tumor Potential:** Systematically evaluate the anti-cancer claims associated with this compound.

This preliminary dossier highlights the significant gaps in our understanding of **AHR-1911**. It is hoped that this document will stimulate renewed interest and guide future research to fully characterize this intriguing molecule and unlock its potential therapeutic applications.

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References

- 1. Pseudourea, 2-(2-chlorobenzyl)-2-thio-, hydrochloride | 3778-85-6 | Benchchem [benchchem.com]

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